

Authored for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name:	4-Methylbenzaldehyde oxime
CAS No.:	3235-02-7
Cat. No.:	B1623110

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Foreword: The Versatility of an Aromatic Oxime

4-Methylbenzaldehyde oxime, also known as p-tolualdehyde oxime, is an aromatic organic compound that has garnered significant interest for its stability and versatile reactivity.^[1] With the chemical formula $\text{CH}_3\text{C}_6\text{H}_4\text{CH}=\text{NOH}$, it serves as a crucial intermediate in a wide array of synthetic pathways.^[1] Its utility spans from the creation of complex pharmaceutical ingredients to the development of novel agrochemicals and polymers.^[1] This guide provides a comprehensive technical overview of its properties, synthesis, reactivity, and applications, grounded in established scientific principles and methodologies.

Core Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a compound is the bedrock of its effective application in research and development. **4-Methylbenzaldehyde oxime** is a well-characterized molecule with defined physical and computational properties.

1.1. Nomenclature and Identifiers

- IUPAC Name: (NE)-N-[(4-methylphenyl)methylidene]hydroxylamine^[2]
- CAS Number: 3235-02-7^{[3][4]}
- Synonyms: p-Tolualdehyde oxime, 4-Methylbenzaldoxime, p-Methylbenzaldoxime^{[2][3][5][6]}
- Molecular Formula: $\text{C}_8\text{H}_9\text{NO}$ ^{[3][4][7]}

- Molecular Weight: 135.16 g/mol [4][7]

Caption: Chemical structure of **4-Methylbenzaldehyde oxime**.

1.2. Physicochemical Data

The physical and chemical properties are summarized below, providing essential data for experimental design and safety assessments.

Property	Value	Source
Appearance	White to light yellow crystalline powder	[6]
Melting Point	74.0 to 78.0 °C	[4][6]
Boiling Point (Predicted)	216.8 ± 19.0 °C	[4]
Purity (by GC)	≥ 98.0%	[6]
Density (Predicted)	1.01 ± 0.1 g/cm ³	[4]
pKa (Predicted)	10.83 ± 0.10	[4][7]
LogP (Octanol/Water)	1.803	[8]
Topological Polar Surface Area	32.6 Å ²	[2][7]

Synthesis and Spectroscopic Characterization

The reliable synthesis and rigorous characterization of **4-Methylbenzaldehyde oxime** are fundamental to its use as a high-quality intermediate. The primary synthetic route involves the condensation of 4-methylbenzaldehyde with hydroxylamine.[5][9][10]

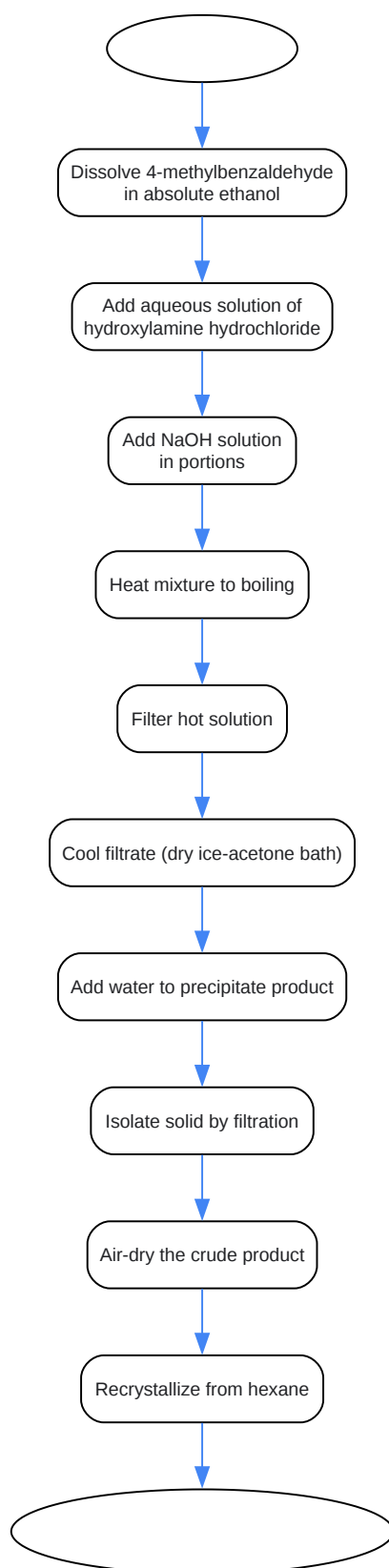
2.1. Standard Laboratory Synthesis Protocol

This protocol is a self-validating system; successful synthesis is confirmed by the melting point of the recrystallized product and subsequent spectroscopic analysis. The causality behind using a base like sodium hydroxide is to deprotonate the hydroxylamine hydrochloride, generating the free hydroxylamine nucleophile required to attack the carbonyl carbon of the aldehyde.

Materials:

- 4-Methylbenzaldehyde (p-tolualdehyde)

- Hydroxylamine hydrochloride
- Sodium hydroxide
- Absolute ethanol
- Water
- Hexane (for recrystallization)



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Caption: Experimental workflow for the synthesis of **4-Methylbenzaldehyde oxime**.

Step-by-Step Methodology:[5]

- **Reaction Setup:** In a suitable reaction vessel, dissolve 36.1 g of 4-methylbenzaldehyde in 180 ml of absolute ethanol.
- **Addition of Hydroxylamine:** Separately, prepare a solution of 41.7 g of hydroxylamine hydrochloride in 70 ml of water and add it to the aldehyde solution.
- **Basification:** While stirring, add a solution of 18 g of sodium hydroxide in 36 ml of water in portions over a period of 5-10 minutes.
- **Heating:** Heat the reaction mixture to boiling.
- **Filtration:** Filter the hot solution to remove any insoluble impurities.
- **Crystallization:** Cool the filtrate in a dry ice-acetone bath. Add water to the cooled solution until the product precipitates out as a solid.
- **Isolation and Drying:** Collect the solid product by filtration and allow it to air-dry overnight.
- **Purification:** Recrystallize the crude solid from hexane to yield pure **4-methylbenzaldehyde oxime**. The expected melting point of the purified product is in the range of 73-77°C.[5]

A microwave-assisted synthesis method has also been developed, which can significantly reduce reaction times to 3-15 minutes at temperatures between 70-110 °C, offering a more efficient and environmentally friendly alternative.[11]

2.2. Spectroscopic Profile

Characterization using spectroscopic methods is essential to confirm the structure and purity of the synthesized compound.[1]

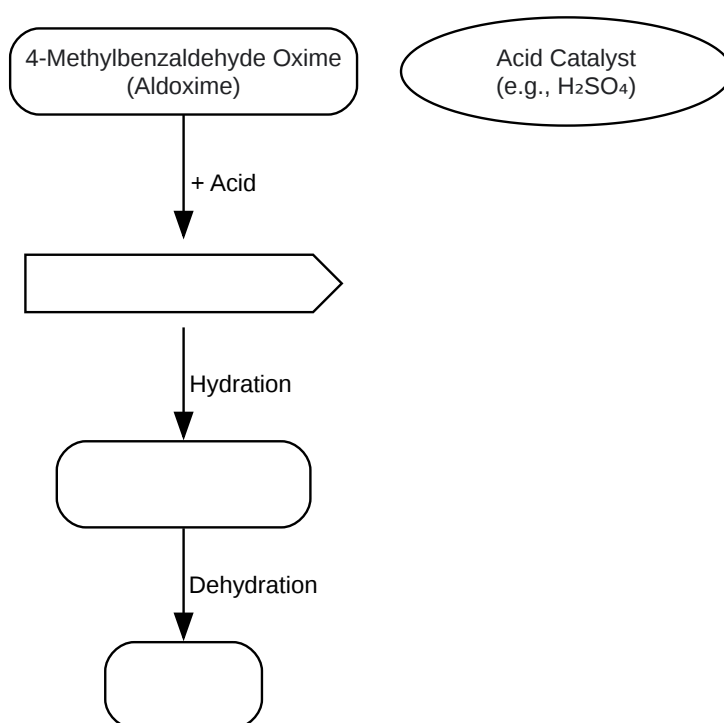
Spectroscopic Data	Observed Peaks / Signals (δ in ppm, ν in cm^{-1})
$^1\text{H-NMR}$ (300 MHz, CDCl_3)	δ = 8.13 (s, 1H, -CH=N-), 7.47 (d, $J=7.8$ Hz, 2H, Ar-H), 7.19 (d, $J=7.8$ Hz, 2H, Ar-H), 2.36 (s, 3H, -CH ₃)[12]
$^{13}\text{C-NMR}$ (75 MHz, CDCl_3)	δ = 151, 140, 131, 129, 127, 21.6[12]
IR (Liquid Film, cm^{-1})	ν = 3289 (O-H stretch), 2922 (C-H stretch), 1448, 1300, 1112, 960 (N-O stretch), 816, 714[12]
Mass Spec (Electron Ionization)	Key fragments can be observed, confirming the molecular weight of 135.16 g/mol .[3]

Chemical Reactivity and Synthetic Applications

The synthetic utility of **4-methylbenzaldehyde oxime** stems from the reactivity of the oxime functional group. It is a key building block for a variety of more complex molecules.

3.1. The Beckmann Rearrangement

A cornerstone reaction of aldoximes is the Beckmann rearrangement. Under acidic conditions, **4-methylbenzaldehyde oxime** can be converted into the corresponding amide or, through subsequent dehydration, a nitrile.^{[1][9][10]} This transformation is pivotal for producing functionalized benzamides and p-tolunitrile, which are valuable in fine chemical and polymer production.^[1]



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Caption: Beckmann rearrangement of **4-Methylbenzaldehyde oxime**.

3.2. Applications in Drug Development and Agrochemicals

4-Methylbenzaldehyde oxime is a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

- **Pharmaceutical Synthesis:** It serves as a synthon for creating amines and various heterocyclic compounds, which are common structural motifs in active pharmaceutical ingredients (APIs).^{[1][13]} Its

reduction leads to the formation of p-toluidine, a precursor for drugs like sulfonamides.[1] In early-stage drug discovery, it can be used to generate novel molecular scaffolds for screening libraries.[13]

- **Agrochemical Intermediate:** The molecule is utilized in developing scaffolds for pesticides and herbicides. The synthesis of substituted anilines and nitriles from this oxime provides core structures for many agrochemicals.[1]
- **Protecting Group:** The oxime functionality can serve as a protective group for the aldehyde in multi-step organic syntheses, valued for its stability and selective removal.[1]
- **Coordination Chemistry:** The oxime group can act as a chelating ligand, forming complexes with transition metals. These complexes have potential applications in catalysis and analytical separations.[1]

Safety, Handling, and Storage

Proper handling and storage are critical to ensure laboratory safety and maintain the integrity of the compound.

4.1. GHS Hazard Classification

4-Methylbenzaldehyde oxime is classified with specific hazards that necessitate careful handling.

GHS Classification	Details
Pictogram	ngcontent-ng-c3230145110="" class="ng-star-inserted">
Signal Word	Danger
Hazard Statements	H301: Toxic if swallowed[7]
Precautionary Statements	P264: Wash hands thoroughly after handling.[2] [7]P270: Do not eat, drink or smoke when using this product.[2][7]P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor. [7]P405: Store locked up.[2][7]P501: Dispose of contents/container in accordance with local regulations.[7]

Note: Some suppliers may also list H315 (Causes skin irritation) and H319 (Causes serious eye irritation).
[6]

4.2. Personal Protective Equipment (PPE) and Handling

- Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[14]
- Skin Protection: Wear impervious, flame-resistant clothing and protective gloves.[6][14]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[14]
- General Hygiene: Handle in accordance with good industrial hygiene and safety practices. Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols. Wash hands thoroughly after handling.[15][16]

4.3. Storage Recommendations

- Conditions: Keep the container tightly closed in a dry, cool, and well-ventilated place.[15][16]
- Temperature: Storage at 2-8 °C is recommended.[15]
- Inert Atmosphere: Some suppliers recommend storing under an inert gas as the compound can be air-sensitive.[6]
- Container Integrity: Opened containers must be carefully resealed and kept upright to prevent leakage. [15]

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